

# solubility of Imazalil in different organic solvents

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Imazalil*

Cat. No.: *B1587083*

[Get Quote](#)

An In-depth Technical Guide to the Solubility of **Imazalil** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Imazalil**, a widely used imidazole fungicide, in various organic solvents. Understanding the solubility characteristics of **Imazalil** is crucial for a range of applications, including formulation development, analytical method design, and environmental fate studies. This document presents quantitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of the experimental workflow.

## Quantitative Solubility of Imazalil

**Imazalil** generally exhibits high solubility in polar organic solvents and aromatic hydrocarbons.

[1][2] Its solubility is significantly lower in nonpolar solvents like hexane and in water. The following table summarizes the quantitative solubility data for **Imazalil** base in a range of organic solvents.

Solvent	Solubility ( g/100 mL)	Temperature (°C)	Reference
Acetone	> 50	20	<a href="#">[3]</a> <a href="#">[4]</a>
Benzene	> 50	20	<a href="#">[3]</a> <a href="#">[4]</a>
Dichloromethane	> 50	20	<a href="#">[3]</a>
Dimethyl Sulfoxide (DMSO)	5.9	25	<a href="#">[5]</a>
Ethanol	> 50	20	<a href="#">[3]</a> <a href="#">[4]</a>
Ethanol	5.9	25	<a href="#">[5]</a>
Hexane	1.9	20	<a href="#">[3]</a>
Hexane	5.21	20	<a href="#">[4]</a>
Isopropanol (2-Propanol)	> 50	20	<a href="#">[3]</a> <a href="#">[4]</a>
Methanol	> 50	20	<a href="#">[3]</a> <a href="#">[4]</a>
4-Methyl-2-pentanone	> 50	20	<a href="#">[4]</a>
Petroleum Ether	6.16	20	<a href="#">[4]</a>
Toluene	> 50	20	<a href="#">[3]</a> <a href="#">[4]</a>
Xylene	> 50	20	<a href="#">[3]</a> <a href="#">[4]</a>

Note: Solubility values can vary slightly due to experimental conditions and purity of the substance.

## Experimental Protocol: Shake-Flask Method for Solubility Determination

The following is a detailed methodology for determining the solubility of **Imazalil** in an organic solvent, based on the widely used isothermal shake-flask method.

1. Objective: To determine the saturation concentration of **Imazalil** in a specific organic solvent at a constant temperature.

2. Materials:

- **Imazalil** (analytical standard)
- Selected organic solvent (HPLC grade)
- Glass flasks with airtight stoppers (e.g., screw caps with PTFE liners)
- Constant temperature orbital shaker or water bath
- Analytical balance
- Centrifuge
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.22  $\mu\text{m}$  PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)

3. Procedure:

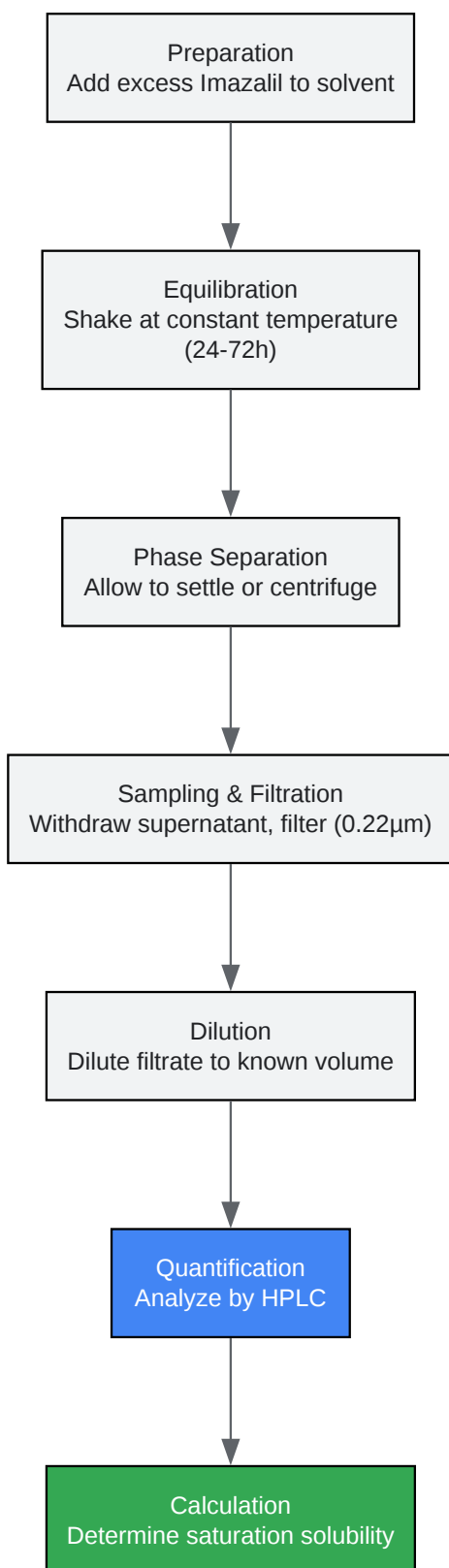
- Preparation: An excess amount of solid **Imazalil** is added to a flask containing a known volume of the selected organic solvent. This ensures that a saturated solution is achieved with undissolved solid remaining.
- Equilibration: The flasks are sealed to prevent solvent evaporation and placed in a constant temperature shaker bath. The mixture is agitated at a constant speed for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached between the dissolved and undissolved solute.
- Phase Separation: After equilibration, the flasks are removed from the shaker and allowed to stand at the same constant temperature to allow the undissolved **Imazalil** to settle. For

solutions with suspended fine particles, centrifugation at the same temperature is employed to achieve clear separation.

- **Sampling and Dilution:** A clear aliquot of the supernatant (the saturated solution) is carefully withdrawn using a pipette or syringe. The sample is immediately filtered through a syringe filter to remove any remaining micro-particles. A precise volume of the filtered saturated solution is then diluted with the same organic solvent to a concentration within the calibrated range of the analytical instrument.
- **Quantification:** The concentration of **Imazalil** in the diluted sample is determined using a validated analytical method, typically HPLC. A calibration curve is generated using standard solutions of **Imazalil** of known concentrations.
- **Calculation:** The solubility (S) is calculated using the following formula:  $S \text{ (g/L)} = C * D$   
Where:
  - C is the concentration of the diluted solution determined by HPLC (g/L).
  - D is the dilution factor.

## Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the shake-flask method for determining the solubility of **Imazalil**.



[Click to download full resolution via product page](#)

Caption: Workflow for the Shake-Flask Solubility Determination Method.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. lawdata.com.tw [lawdata.com.tw]
- 2. fao.org [fao.org]
- 3. Imazalil | C<sub>14</sub>H<sub>14</sub>Cl<sub>2</sub>N<sub>2</sub>O | CID 37175 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 409. Imazalil (Pesticide residues in food: 1977 evaluations) [inchem.org]
- 5. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [solubility of Imazalil in different organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1587083#solubility-of-imazalil-in-different-organic-solvents]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)